

Synthesis of N-Nitroso-Meropenem: An In-depth Technical Guide for Researchers

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Compound of Interest

Compound Name: *N-nitroso-meropenem*

Cat. No.: *B15811780*

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For researchers, scientists, and drug development professionals, the synthesis and characterization of analytical reference standards for potential impurities are critical for ensuring the safety and quality of pharmaceutical products. This technical guide provides a comprehensive overview of the synthesis of the **N-nitroso-meropenem** impurity, a potential nitrosamine impurity in the carbapenem antibiotic meropenem.

N-nitroso-meropenem is formed from the reaction of the secondary amine in the pyrrolidine ring of the meropenem molecule with a nitrosating agent.^{[1][2]} Given the classification of many N-nitrosamine compounds as probable human carcinogens, regulatory agencies require stringent control of these impurities in drug substances and products. The availability of a well-characterized analytical reference standard of **N-nitroso-meropenem** is therefore essential for the development and validation of sensitive analytical methods to detect and quantify this impurity at trace levels.

Chemical and Physical Data

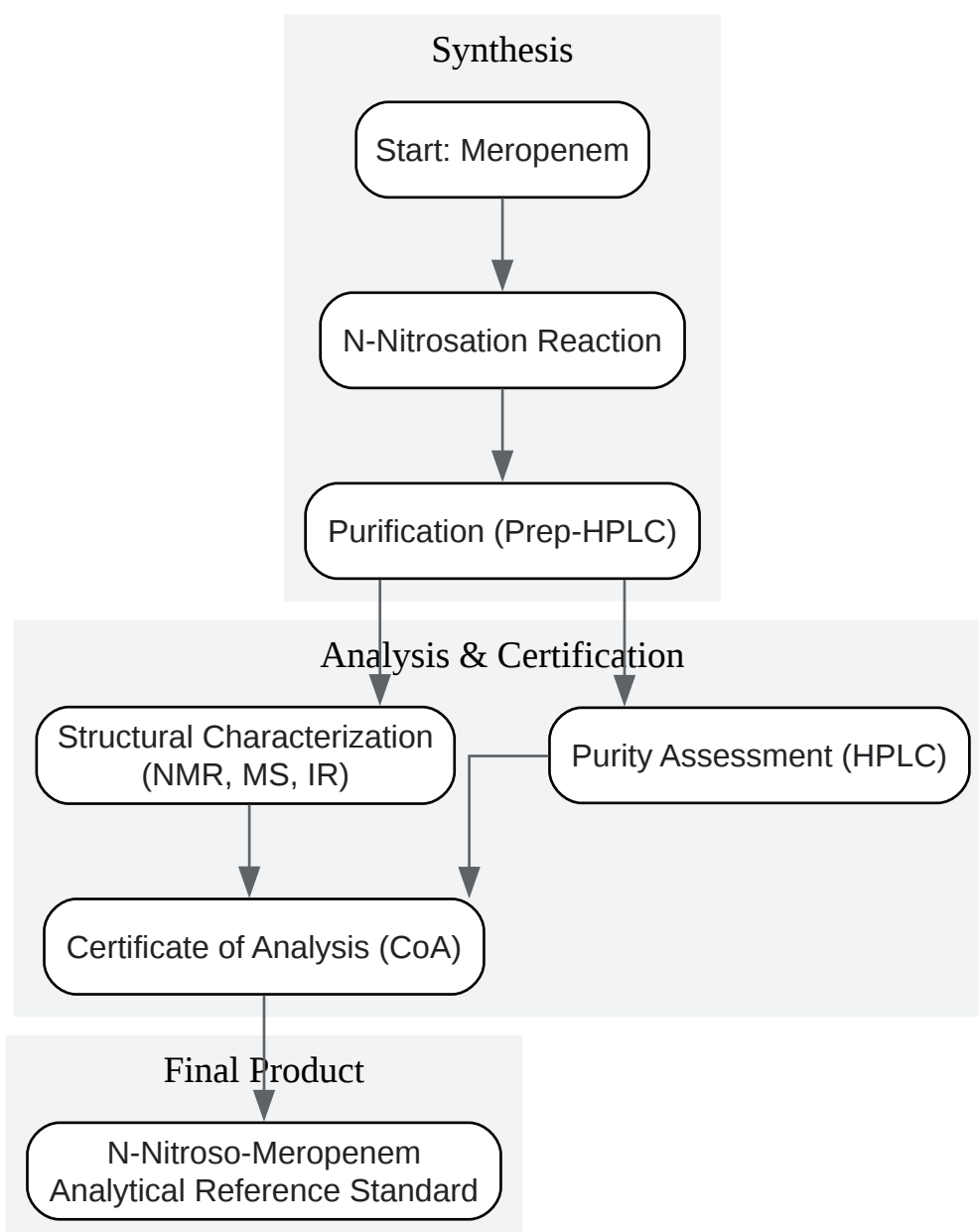
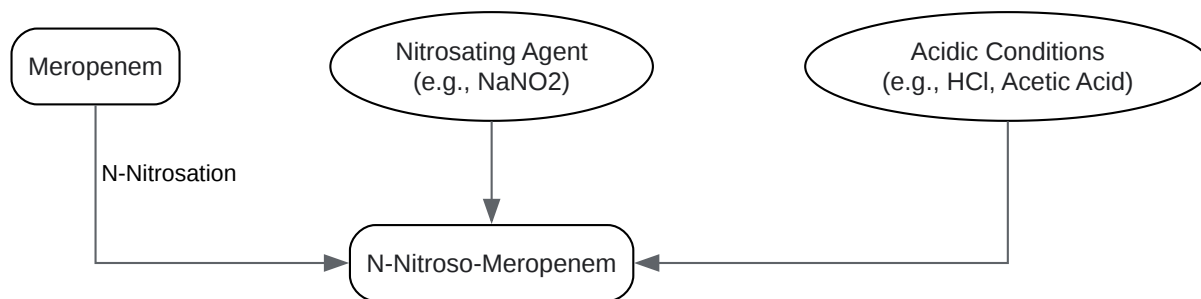
A summary of the key chemical and physical properties of **N-nitroso-meropenem** is presented in the table below.

Property	Value	Reference
Chemical Name	(4R,5S,6S)-3-(((3S,5S)-5-(dimethylcarbamoyl)-1-nitrosopyrrolidin-3-yl)thio)-6-((R)-1-hydroxyethyl)-4-methyl-7-oxo-1-azabicyclo[3.2.0]hept-2-ene-2-carboxylic acid	[3][4]
Molecular Formula	C17H24N4O6S	[3][4]
Molecular Weight	412.5 g/mol	[3][5]
Appearance	Please Enquire	[5]
CAS Number	Not Available	[3][5]

Synthesis Pathway

The synthesis of **N-nitroso-meropenem** involves the selective N-nitrosation of the secondary amine group within the pyrrolidine side chain of meropenem. This reaction is typically carried out by treating meropenem with a nitrosating agent, most commonly sodium nitrite, under acidic conditions. The acidic environment facilitates the formation of the active nitrosating species, nitrous acid (HNO₂).

It is crucial to control the reaction conditions carefully to prevent the degradation of the sensitive β-lactam core of the meropenem molecule.[6][7][8] Meropenem is known to be unstable under harsh acidic or basic conditions and at elevated temperatures.[6][7][8]



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